

# How to handle Formamide-d1 safely in a laboratory setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Formamide-d1

Cat. No.: B1338169

[Get Quote](#)

## Handling Formamide-d1 Safely: A Technical Support Guide

This guide provides essential safety information and procedures for researchers, scientists, and drug development professionals working with **Formamide-d1**. It is formatted as a technical support center with frequently asked questions (FAQs) and troubleshooting guides to address common concerns and potential issues during experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Formamide-d1**?

A1: **Formamide-d1**, similar to its non-deuterated counterpart, is classified as a hazardous substance. The primary hazards include:

- Reproductive Toxicity: It is a suspected reproductive hazard that may damage fertility or the unborn child.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Mutagenicity: It may cause genetic defects.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Irritant: It is an irritant to the eyes, skin, mucous membranes, and respiratory system.[\[1\]](#)[\[4\]](#)
- Toxicity: It is toxic if inhaled and harmful if ingested or absorbed through the skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)  
Targeted organs include the blood, central nervous system, liver, and kidneys.[\[1\]](#)[\[4\]](#)

Q2: What are the physical and chemical properties of **Formamide-d1**?

A2: Key properties of **Formamide-d1** are summarized in the table below.

Property	Value
Chemical Formula	CH <sub>2</sub> DNO
CAS Number	35692-88-7
Molecular Weight	46.05 g/mol
Appearance	Colorless, viscous, hygroscopic liquid
Melting Point	2-3°C
Boiling Point	210°C
Flash Point	120°C (closed cup)

Source:[3][6][7]

Q3: What personal protective equipment (PPE) is required when handling **Formamide-d1**?

A3: Appropriate PPE is crucial to minimize exposure. The following should be worn at all times when handling **Formamide-d1**:

- **Hand Protection:** Wear nitrile gloves. For incidental contact, a thickness of at least 0.11 mm is recommended. For full contact, use gloves with a thickness of 0.2 mm.[4] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[2]
- **Eye Protection:** Properly fitting safety glasses with side-shields or chemical splash goggles are mandatory.[1][3] A face shield may be required if there is a splash hazard.[4][5]
- **Skin and Body Protection:** A lab coat must be worn, with sleeves of sufficient length to prevent skin exposure.[1] Wear full-length pants and closed-toe shoes.[1] For significant exposure risks, impervious clothing may be necessary.[2][3]

Q4: What are the proper storage conditions for **Formamide-d1**?

A4: **Formamide-d1** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][3] It should be kept away from incompatible materials such as strong oxidizing agents, acids, and bases.[5][8] Store in the original container and protect from sunlight and heat.[1]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Skin or Eye Contact	Accidental splash or improper PPE.	For Skin: Immediately flush the affected area with plenty of water for at least 15 minutes. [1] Remove contaminated clothing. Seek medical attention. For Eyes: Immediately rinse with water for at least 15 minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
Inhalation Exposure	Inadequate ventilation or working outside a fume hood.	Move the individual to fresh air immediately.[2][3] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [3]
Small Spill (<1 L)	Accidental spillage during handling.	If trained and equipped with a spill kit, you may clean up a small spill.[1] Ensure proper PPE is worn.[2] Absorb the spill with an inert material (e.g., sand or absorbent pads).[5][7] Collect the waste in a sealed container for proper disposal. [5]
Large Spill (>1 L)	Major accidental release.	Evacuate the area immediately.[1][8] Alert others and prevent entry to the contaminated area.[1] Contact your institution's Environmental Health and Safety (EH&S)

department or emergency  
services.[\[4\]](#)

---

## Experimental Protocols

### Standard Handling Protocol

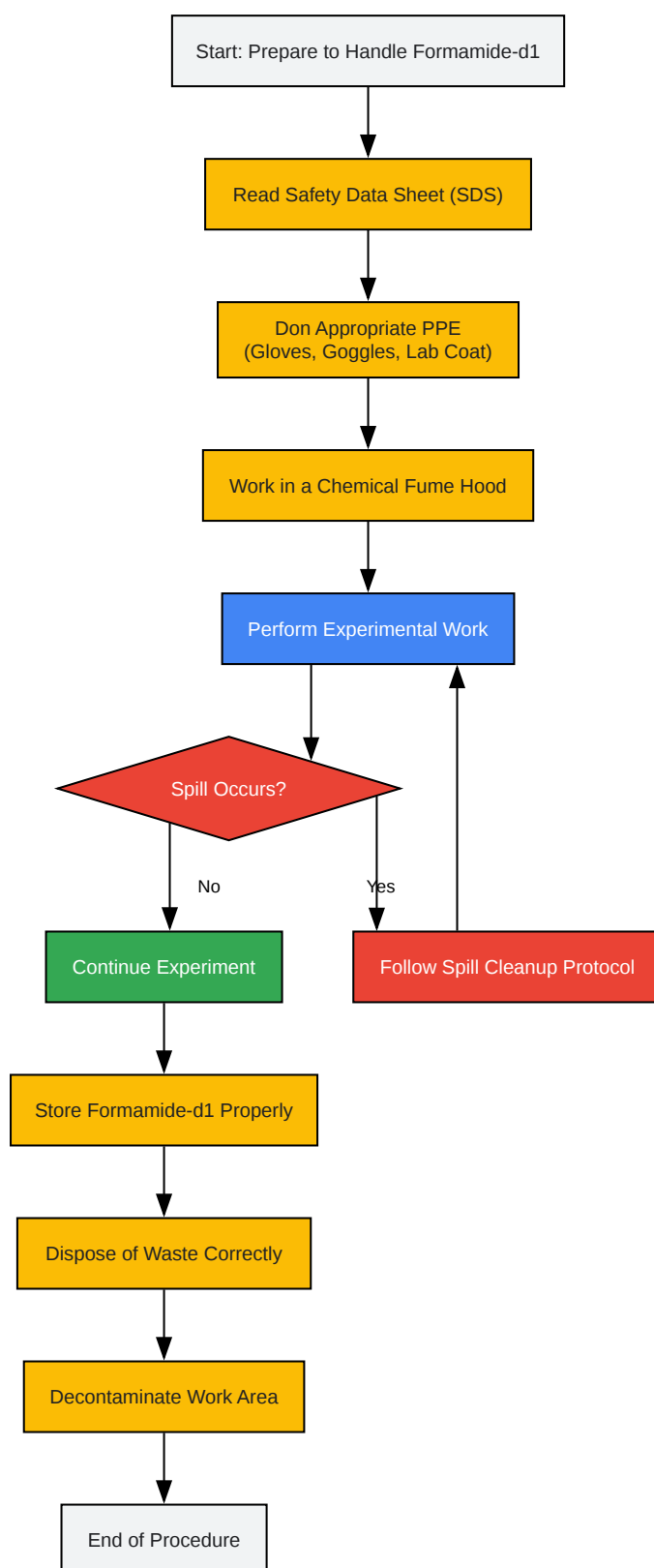
- Preparation: Before starting any experiment, ensure you have read and understood the Safety Data Sheet (SDS) for **Formamide-d1**.[\[5\]](#)
- Engineering Controls: All work with **Formamide-d1** must be conducted in a properly functioning chemical fume hood.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Personal Protective Equipment: Don the appropriate PPE as outlined in the FAQ section.
- Dispensing: Carefully dispense the required amount of **Formamide-d1**, avoiding splashes and the creation of aerosols.[\[2\]](#)
- Post-Handling: After use, tightly close the container.[\[1\]](#)[\[2\]](#)
- Decontamination: Clean any contaminated surfaces thoroughly.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)

### Spill Cleanup Protocol (Small Spill)

- Assess the Situation: Ensure the spill is small and manageable without immediate risk of fire or significant air contamination.
- Alert Personnel: Inform others in the immediate area of the spill.
- Don PPE: Wear appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat.
- Contain the Spill: Use absorbent materials from a spill kit to confine the spill to a small area.[\[1\]](#)
- Absorb the Liquid: Cover the spill with an inert absorbent material.[\[5\]](#)[\[7\]](#)

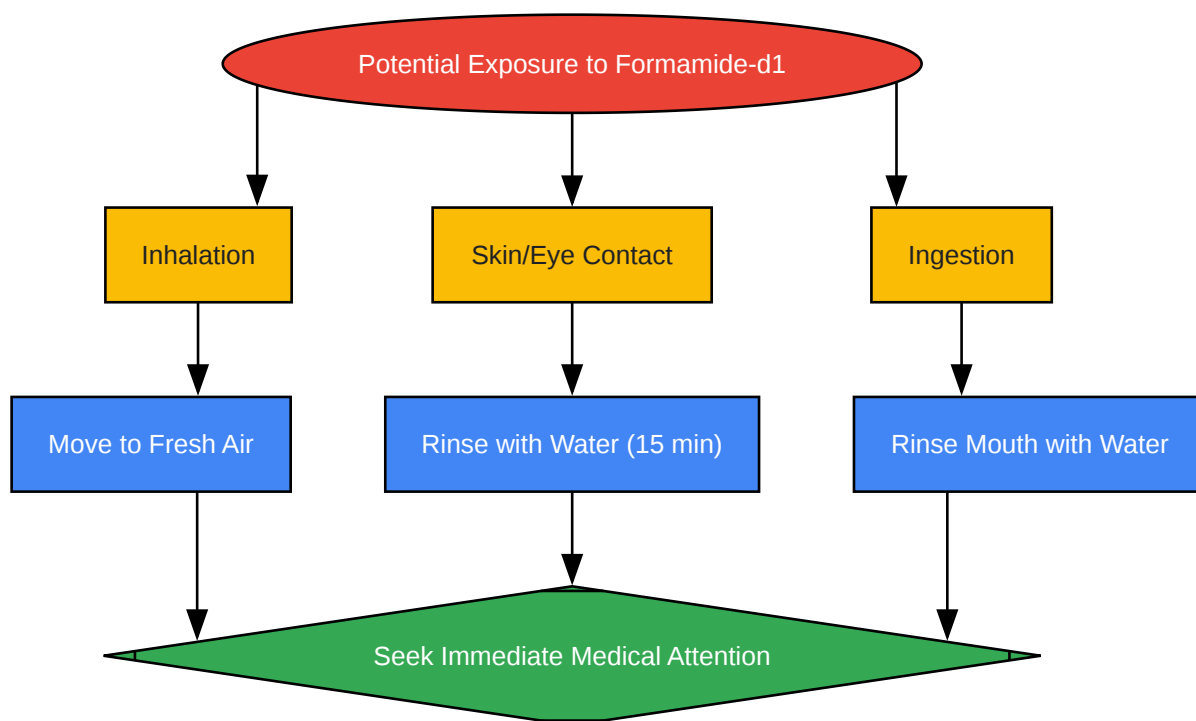
- **Collect Waste:** Carefully collect the absorbed material and any contaminated items into a labeled, sealed plastic bag for hazardous waste disposal.[\[1\]](#)
- **Clean the Area:** Wipe the spill area with a suitable cleaning agent and then with water.
- **Dispose of Waste:** Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.[\[4\]](#)

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **Formamide-d1**.



[Click to download full resolution via product page](#)

Caption: First-aid response to **Formamide-d1** exposure.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. proteomicsresource.washington.edu [proteomicsresource.washington.edu]
- 2. FORMAMIDE-1-D1 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. uml.edu [uml.edu]
- 5. ipo.rutgers.edu [ipo.rutgers.edu]
- 6. cdn isotopes.com [cdn isotopes.com]
- 7. ICSC 0891 - FORMAMIDE [chemicalsafety.ilo.org]



- 8. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu)]
- To cite this document: BenchChem. [How to handle Formamide-d1 safely in a laboratory setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1338169#how-to-handle-formamide-d1-safely-in-a-laboratory-setting>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)